

NMR Spectral Characterization of (S)-2-Hydroxy-ramelteon Standards

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Compound of Interest

Compound Name: (S)-2-Hydroxy-ramelteon

CAS No.: 1639809-89-4

Cat. No.: B12762673

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Executive Summary: The Stereochemical Imperative

In the development of melatonin receptor agonists, **(S)-2-Hydroxy-ramelteon** (Metabolite M-II) represents a critical analytical target. As the major active human metabolite of Ramelteon (Rozerem), M-II exhibits systemic exposure 20- to 100-fold higher than the parent drug [1].

For researchers and drug development professionals, the challenge lies not just in identifying the metabolite, but in validating its stereochemical purity. Ramelteon possesses a fixed chiral center at the C8 position ((S)-configuration).[1] The metabolic hydroxylation at the propionamide side chain introduces a second chiral center.

This guide compares the NMR spectral performance of High-Purity Authentic **(S)-2-Hydroxy-ramelteon** Standards (Configuration: 2S, 8S) against Synthetic Racemic Alternatives (Configuration: Mixture of (2R, 8S) and (2S, 8S)). We demonstrate why high-resolution NMR is the gold standard for distinguishing these diastereomers, ensuring data integrity in DMPK and toxicology studies.

Structural Analysis & Metabolic Context

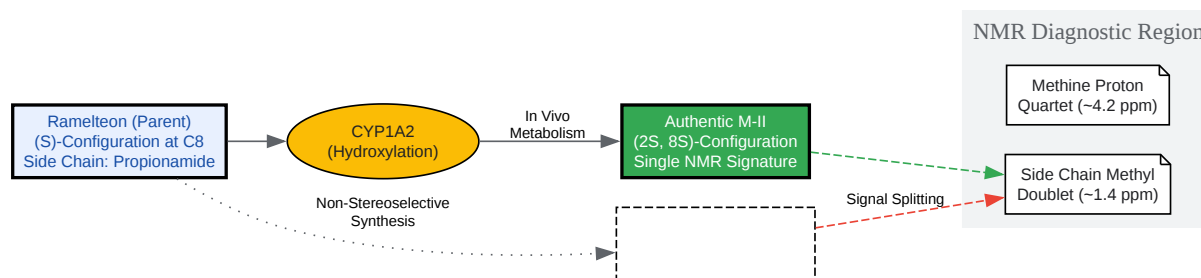
To interpret the NMR data correctly, one must understand the specific structural transformation.

- Parent Drug (Ramelteon): Contains a propionamide side chain ([1](#) [2](#)).
- Metabolite (M-II): Contains a 2-hydroxypropionamide (lactamide-like) side chain ().

This transformation converts an achiral ethyl group into a chiral

-hydroxyethyl group. Because the indane core already has an (S) center, the addition of the hydroxyl group creates a pair of diastereomers, not enantiomers. This is the physical basis for their differentiation by NMR without chiral solvating agents.

Visualization: Metabolic Pathway & Structural Logic



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Figure 1: Metabolic pathway of Ramelteon showing the divergence between biological generation of pure M-II and synthetic generation of racemic mixtures, highlighting the NMR diagnostic regions.

Comparative Analysis: Authentic Standard vs. Racemic Alternative

The following table contrasts the spectral characteristics of the authentic (2S, 8S) standard with the commonly available (2RS, 8S) racemic alternative.

Table 1: NMR Spectral Performance Comparison

Feature	Authentic (S)-2-Hydroxy-ramelteon (Product)	Racemic (R,S)-2-Hydroxy-ramelteon (Alternative)	Scientific Implication
Methyl Signal (Side Chain)	Sharp, single Doublet (ppm)	Two overlapping doublets or broadened signal	Purity: Doublet splitting indicates diastereomeric impurity.
Methine Signal ()	Clean, single Quartet (ppm)	Two distinct quartets (often separated by <0.05 ppm)	Quantitation: Integration errors occur if the wrong isomer is included.
Amide NH Signal	Single Broad Singlet	Dual/Split Singlets	Conformation: Diastereomers have different H-bond strengths.
Carbon-13 (C) Signals	Single set of 16 peaks	Twin peaks for carbons near chiral centers (C2, C8)	Resolution: C is often more sensitive to diastereomeric differences.
Suitability	Required for GLP/GMP release testing and biological assays.	Suitable only for rough method development (MS tuning).	Risk: Using racemic standards in potency assays yields 50% error.

Technical Deep Dive: The "Lactate" Spin System

The definitive identification of M-II relies on recognizing the transformation of the propionyl spin system into a lactate-like spin system.

The Parent (Ramelteon) Signature

In the parent molecule, the side chain is an ethyl group attached to a carbonyl:[2]

- Protons:

(Triplet)

(Quartet).

- Coupling:

Hz.

- Chemical Shift: The

is adjacent to a carbonyl, typically appearing at 2.20 ppm.

The Metabolite (M-II) Signature

In M-II, one proton on the methylene is replaced by a hydroxyl group (

).

- Protons:

(Doublet)

(Quartet).

- Shift Change 1 (Methyl): The methyl group shifts downfield from 1.15 ppm to approx 1.38 ppm due to the inductive effect of the

-hydroxyl.

- Shift Change 2 (Methine): The methylene quartet at 2.20 ppm disappears. It is replaced by a methine signal at approx 4.15 ppm. This large downfield shift (

ppm) is diagnostic of the

-hydroxy amide moiety.

Distinguishing Diastereomers

Because the Ramelteon core is fixed as (S), the (2S) and (2R) side chains exist in different magnetic environments.

- Mechanism: The chiral center at C8 of the indane ring exerts a long-range anisotropic effect on the side chain.
- Observation: In a high-field NMR (500 MHz+), the methyl doublets of the (2S, 8S) and (2R, 8S) isomers will typically differ by 0.01–0.03 ppm. A "pure" standard must show no evidence of the minor diastereomer's doublet.

Experimental Protocol: Self-Validating NMR Workflow

To ensure authoritative characterization, follow this step-by-step protocol. This workflow is designed to be self-validating: the results of Step 3 confirm the assignments of Step 2.

Step 1: Sample Preparation

- Solvent Selection: DMSO-

is preferred over

.
 - Reasoning: DMSO slows proton exchange, allowing observation of the Amide-NH and Hydroxyl-OH protons, which are critical for confirming the functional group change.
- Concentration: Prepare a solution of 2–5 mg of standard in 600

L of solvent.
- Tube: Use high-precision 5mm NMR tubes to minimize shimming errors that could mask diastereomeric splitting.

Step 2: 1D Proton (¹H) Acquisition

- Parameters: 16 scans minimum, relaxation delay (

)

2.0 seconds (to ensure accurate integration of the methyl protons).

- Validation Checkpoint:
 - Confirm loss of the triplet at ~1.15 ppm.
 - Confirm appearance of the doublet at ~1.38 ppm.
 - Integrate the methyl doublet. It must correspond to 3 protons relative to the aromatic signals.

Step 3: 2D COSY (Correlation Spectroscopy)

- Objective: Map the spin system connectivity to prove the side chain structure.
- Expectation:
 - Ramelteon: Cross-peak between (1.15) and (2.20).
 - M-II: Cross-peak between (1.38) and Methine (4.15).
 - Self-Validation: If the methyl doublet correlates to a signal at 2.20 ppm, oxidation has not occurred. If it correlates to 4.15 ppm, the structure is confirmed.

Step 4: Diastereomeric Purity Assessment

- Technique: Inspect the methyl region (1.30–1.45 ppm) with high vertical expansion.
- Pass Criteria: A clean doublet with no "shoulders" or minor doublets at the base.
- Fail Criteria: Presence of a "shadow" doublet (typically <5% intensity for crude standards).

Visualization: Validation Workflow

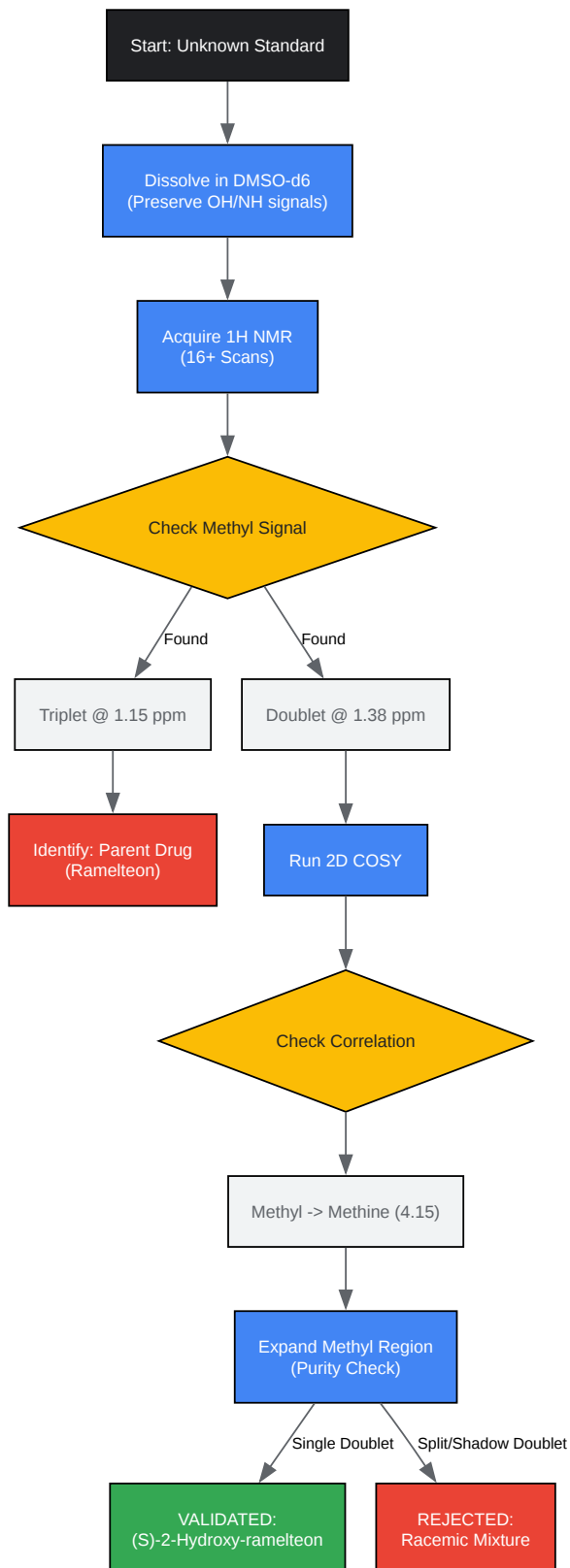
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Figure 2: Decision tree for the NMR validation of Ramelteon metabolites, distinguishing parent drug, pure metabolite, and racemic mixtures.

Conclusion

The distinction between **(S)-2-Hydroxy-ramelteon** and its racemic alternatives is not merely academic; it is a requirement for accurate pharmacokinetic modeling and receptor binding assays. While mass spectrometry (LC-MS) can confirm the molecular weight (+16 Da shift), it cannot easily distinguish the diastereomers formed during non-selective synthesis.

Key Takeaway: Only a standard validated by high-resolution NMR showing a single methyl doublet at ~1.38 ppm and a single methine quartet at ~4.15 ppm (in DMSO-

) should be used as a reference material for quantifying the active metabolite M-II.

References

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